

# An In-depth Technical Guide to 3-Amino-4-(methylthio)benzotrifluoride

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## Compound of Interest

Compound Name: 3-Amino-4-(methylthio)benzotrifluoride

Cat. No.: B1361180

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For researchers, scientists, and professionals in drug development, a comprehensive understanding of key chemical compounds is paramount. This guide provides a detailed overview of **3-Amino-4-(methylthio)benzotrifluoride**, a fluorinated aromatic amine with potential applications in medicinal chemistry and materials science.

## Nomenclature and Key Synonyms

**3-Amino-4-(methylthio)benzotrifluoride** is systematically known by several names, reflecting its chemical structure. The Chemical Abstracts Service (CAS) has assigned the number 207974-07-0 to this compound.<sup>[1][2][3][4][5][6][7][8][9][10][11][12]</sup> Understanding its various synonyms is crucial for comprehensive literature searches and material sourcing.

Key synonyms include:

- 2-Amino-1-methylthio-4-trifluoromethylbenzene<sup>[3][6]</sup>
- 2-(Methylthio)-5-trifluoromethylaniline<sup>[3][6]</sup>
- $\alpha,\alpha,\alpha$ -Trifluoro-6-(methylthio)-m-toluidine<sup>[3][6]</sup>
- 2-Methylthio-5-(trifluoromethyl)aniline
- 2-(Methylsulfanyl)-5-(trifluoromethyl)aniline<sup>[5]</sup>

- 2-METHYLSULFANYL-5-TRIFLUOROMETHYL-PHENYLAMINE

## Physicochemical Properties

A clear understanding of the physicochemical properties of **3-Amino-4-(methylthio)benzotrifluoride** is essential for its handling, application, and the design of experimental protocols.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>8</sub> F <sub>3</sub> NS	[1][3]
Molecular Weight	207.22 g/mol	[1][3]
Boiling Point	111-112 °C at 12 torr	[1]
Purity	Typically ≥98%	[3]
Appearance	Information not available	
Solubility	Information not available	
Melting Point	Information not available	
Density	Information not available	
Refractive Index (nD20)	1.5370	[1]

## Spectroscopic Data

Spectroscopic data is fundamental for the identification and characterization of the compound.

- Mass Spectrometry: The National Institute of Standards and Technology (NIST) provides mass spectral data for **3-Amino-4-(methylthio)benzotrifluoride**, which can be a valuable resource for its identification in complex mixtures.[9][11]
- Infrared (IR) Spectroscopy: The NIST WebBook also contains the gas-phase IR spectrum of the compound, offering insights into its functional groups and molecular vibrations.[9]

## Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **3-Amino-4-(methylthio)benzotrifluoride** is not readily available in the public domain, related patents for similar compounds suggest potential synthetic pathways. A general approach may involve the following logical steps:



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Caption: A potential synthetic workflow for **3-Amino-4-(methylthio)benzotrifluoride**.

One patented method for a related compound, 3-amino-2-methylbenzotrifluoride, involves the nitration of benzotrifluoride, followed by reaction with a methylating agent and subsequent reduction of the nitro group.[13] Another patent describes the synthesis of related anilines through the condensation of a substituted 3-aminobenzotrifluoride with dimethyl sulfoxide.[13] These methodologies suggest that the synthesis of **3-Amino-4-(methylthio)benzotrifluoride** likely involves a multi-step process starting from a commercially available benzotrifluoride derivative.

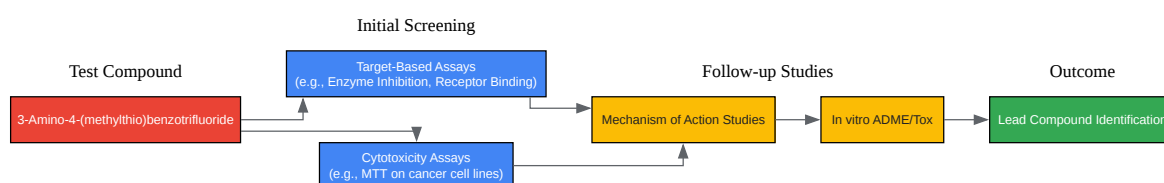
## Biological Activity and Applications in Drug Development

Currently, there is limited publicly available information directly detailing the biological activity, cytotoxicity, or specific applications of **3-Amino-4-(methylthio)benzotrifluoride** in drug discovery. However, the structural motifs present in this molecule are of significant interest in medicinal chemistry.

The trifluoromethyl group is a common feature in many pharmaceuticals, often introduced to enhance metabolic stability, binding affinity, and cell permeability. Similarly, the aniline scaffold is a core component of numerous biologically active compounds. The presence of a methylthio group can also influence the pharmacological profile of a molecule.

A comparative guide on the cytotoxicity of various trifluoromethyl-aniline derivatives suggests that this class of compounds has been investigated for potential anticancer activity.[14] These studies often employ cytotoxicity assays, such as the MTT assay, to determine the concentration at which the compounds inhibit the growth of cancer cell lines.[14]

The logical workflow for preliminary biological screening of a compound like **3-Amino-4-(methylthio)benzotrifluoride** would typically involve a series of in vitro assays.



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Caption: A generalized workflow for the initial biological evaluation of a novel chemical entity.

Given the lack of specific data, further research is required to elucidate the pharmacological profile and therapeutic potential of **3-Amino-4-(methylthio)benzotrifluoride**. Researchers in drug discovery may find this compound to be a valuable building block for creating novel molecules with desired biological activities.

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